

Physical properties of 4-Iodopyrimidine (solubility, melting point)

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Compound of Interest

Compound Name: 4-Iodopyrimidine

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Technical Guide: Physicochemical Properties of 4-Iodopyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **4-iodopyrimidine**, a heterocyclic organic compound utilized as a reactant and intermediate in the synthesis of various biologically active molecules.^[1] The document details its known solubility and melting point, outlines standard experimental protocols for determining these properties, and presents a workflow for solubility assessment.

Core Physical Properties of 4-Iodopyrimidine

4-Iodopyrimidine typically presents as a white to light yellow crystalline solid.^[1] Its molecular formula is $C_4H_3IN_2$, with a molecular weight of approximately 205.98 g/mol.^{[1][2]}

Data Summary

The following table summarizes the reported physical properties of **4-iodopyrimidine**.

| Physical Property | Value | Notes |
|-------------------|------------------------------------|--|
| Melting Point | 112 °C | With decomposition. |
| Solubility | Soluble in polar organic solvents. | Quantitative data in specific solvents is not readily available. |

Experimental Protocols

While specific experimental data for the determination of **4-iodopyrimidine**'s physical properties are not detailed in the provided search results, standard laboratory procedures for these measurements are well-established. The following protocols represent typical methodologies that would be employed.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the crystalline solid **4-iodopyrimidine** transitions to a liquid state.

Methodology:

- **Sample Preparation:** A small, dry sample of **4-iodopyrimidine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For substances that decompose, the temperature at which decomposition (e.g., charring, gas evolution) begins is noted.^[2]

Thermodynamic Solubility Assessment

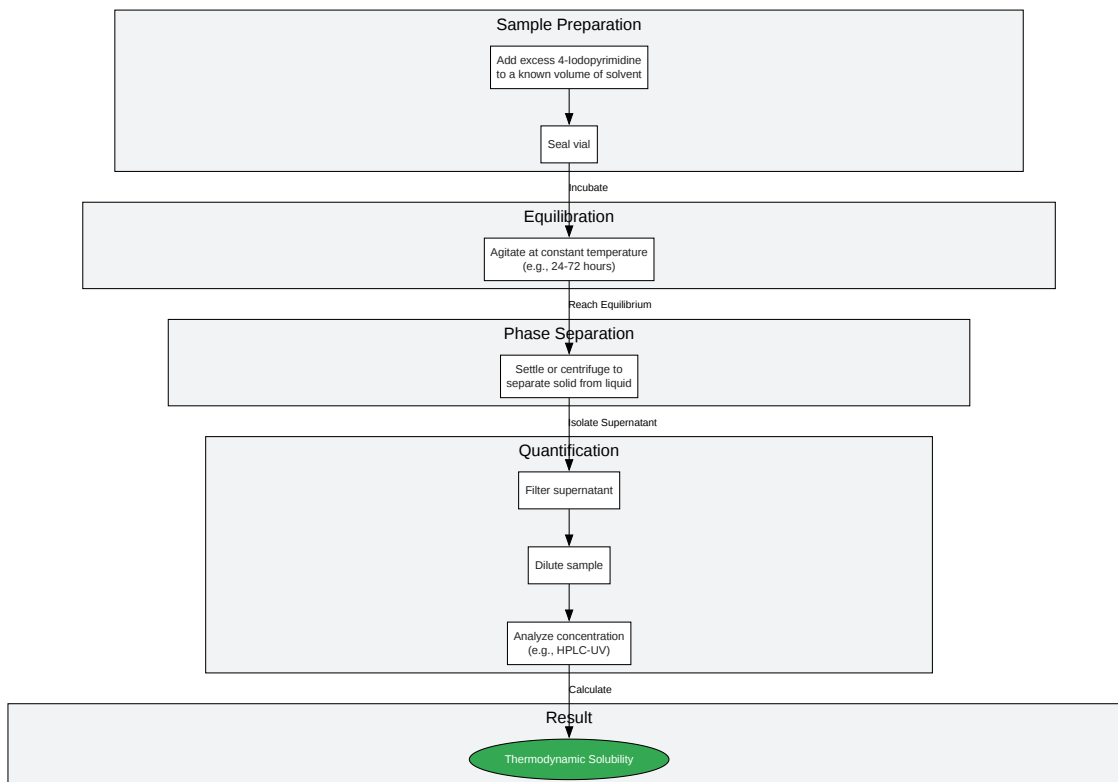
Objective: To determine the equilibrium solubility of **4-iodopyrimidine** in a given solvent, representing the true saturation point of the compound.[3]

Methodology:

- **Sample Preparation:** An excess amount of solid **4-iodopyrimidine** is added to a vial containing a known volume of the test solvent (e.g., phosphate-buffered saline, methanol, etc.).[3][4] The presence of undissolved solid is crucial to ensure that saturation is achieved.[4]
- **Equilibration:** The vials are sealed and agitated in a temperature-controlled environment (e.g., an orbital shaker at 25 °C) for an extended period (typically 24-72 hours) to allow the system to reach equilibrium.[4][5]
- **Phase Separation:** After equilibration, the suspension is allowed to settle, or is centrifuged, to separate the undissolved solid from the saturated supernatant.[4]
- **Sampling and Filtration:** A precise aliquot of the clear supernatant is carefully withdrawn and immediately filtered through a syringe filter (e.g., 0.45 µm) to remove any remaining solid microparticles.[4]
- **Quantification:** The filtered supernatant is appropriately diluted, and the concentration of dissolved **4-iodopyrimidine** is determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).[4]
- **Data Reporting:** The final concentration is reported as the thermodynamic solubility, typically in units of µg/mL or µM.[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in determining the thermodynamic solubility of a compound like **4-iodopyrimidine**.



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Caption: Workflow for Thermodynamic Solubility Determination.

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References

- 1. CAS 31462-57-4: 4-Iodopyrimidine | CymitQuimica [cymitquimica.com]
- 2. 4-iodopyrimidine | 31462-57-4 [amp.chemicalbook.com]
- 3. benchchem.com [benchchem.com]

- 4. benchchem.com [benchchem.com]
- 5. who.int [who.int]
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